

A Comprehensive Technical Guide to the Solubility of Cyclopropylcarboxylic Acid in Organic Solvents

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Compound of Interest

Compound Name: Cyclopropylcarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of **cyclopropylcarboxylic acid** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering both qualitative and quantitative data, alongside detailed experimental methodologies.

Introduction to Cyclopropylcarboxylic Acid

Cyclopropylcarboxylic acid (CPCA) is a cyclic carboxylic acid with the chemical formula $C_4H_6O_2$. Its unique strained three-membered ring structure imparts distinct chemical and physical properties, making it a valuable building block in the synthesis of pharmaceuticals and agrochemicals. Understanding its solubility in a range of organic solvents is critical for its application in reaction chemistry, purification processes, and formulation development.

Solubility Profile of Cyclopropylcarboxylic Acid

The solubility of a compound is a fundamental physical property that dictates its utility in various chemical processes. The polarity of the carboxyl group in **cyclopropylcarboxylic acid** allows for hydrogen bonding, influencing its solubility in polar solvents. Conversely, the non-polar nature of the cyclopropane ring affects its solubility in non-polar organic solvents.

Quantitative Solubility Data

Precise quantitative data for the solubility of **cyclopropylcarboxylic acid** in a wide array of organic solvents is not extensively documented in publicly available literature. However, an estimated aqueous solubility is available and provides a baseline for its hydrophilic character.

Table 1: Quantitative Solubility of **Cyclopropylcarboxylic Acid**

Solvent	Chemical Formula	Temperature (°C)	Solubility	Unit
Water	H ₂ O	25	9.145e+004	mg/L (estimated) [1]

Qualitative Solubility Data

Qualitative assessments of **cyclopropylcarboxylic acid**'s solubility have been reported in several sources, providing a general understanding of its behavior in common organic solvents.

Table 2: Qualitative Solubility of **Cyclopropylcarboxylic Acid**

Solvent	Chemical Formula	Solubility Description
Water	H ₂ O	Soluble [2] [3] [4]
Ethanol	C ₂ H ₅ OH	Soluble [2] [3]
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble [2]
Chloroform	CHCl ₃	Soluble [5] [6] [7]
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Soluble [5] [6] [7]

Note: One source has reported **cyclopropylcarboxylic acid** as insoluble in water, which is in contrast to other available data.

Experimental Protocols for Solubility Determination

The following sections outline detailed methodologies for the experimental determination of the solubility of **cyclopropylcarboxylic acid**. These protocols are based on established analytical techniques for organic compounds.

Gravimetric Method for Quantitative Solubility Determination

The gravimetric method is a precise and widely used technique for determining the solubility of a solid compound in a liquid solvent.

Principle: A saturated solution of the compound is prepared at a specific temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is measured.

Apparatus and Materials:

- **Cyclopropylcarboxylic acid**
- Selected organic solvent
- Analytical balance
- Constant temperature bath (e.g., water bath)
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of **cyclopropylcarboxylic acid** to a known volume of the selected organic solvent in a sealed container.

- **Equilibration:** Place the container in a constant temperature bath and agitate it for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- **Filtration:** Once equilibrium is achieved, allow the solution to settle. Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are transferred. For accuracy, filter the solution using a syringe filter compatible with the solvent.
- **Evaporation:** Transfer the filtered saturated solution to a pre-weighed evaporating dish or vial.
- **Drying:** Place the evaporating dish or vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the **cyclopropylcarboxylic acid**. Dry the sample to a constant weight.
- **Measurement:** After cooling to room temperature in a desiccator, weigh the dish or vial containing the dried solute.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of solute} / \text{Volume of solution}) \times 100$$

Qualitative Solubility Test

A qualitative solubility test provides a rapid assessment of a compound's solubility in various solvents.

Principle: A small, measured amount of the solute is added to a specific volume of the solvent, and the mixture is observed for dissolution.

Apparatus and Materials:

- **Cyclopropylcarboxylic acid**
- A range of organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene)
- Test tubes

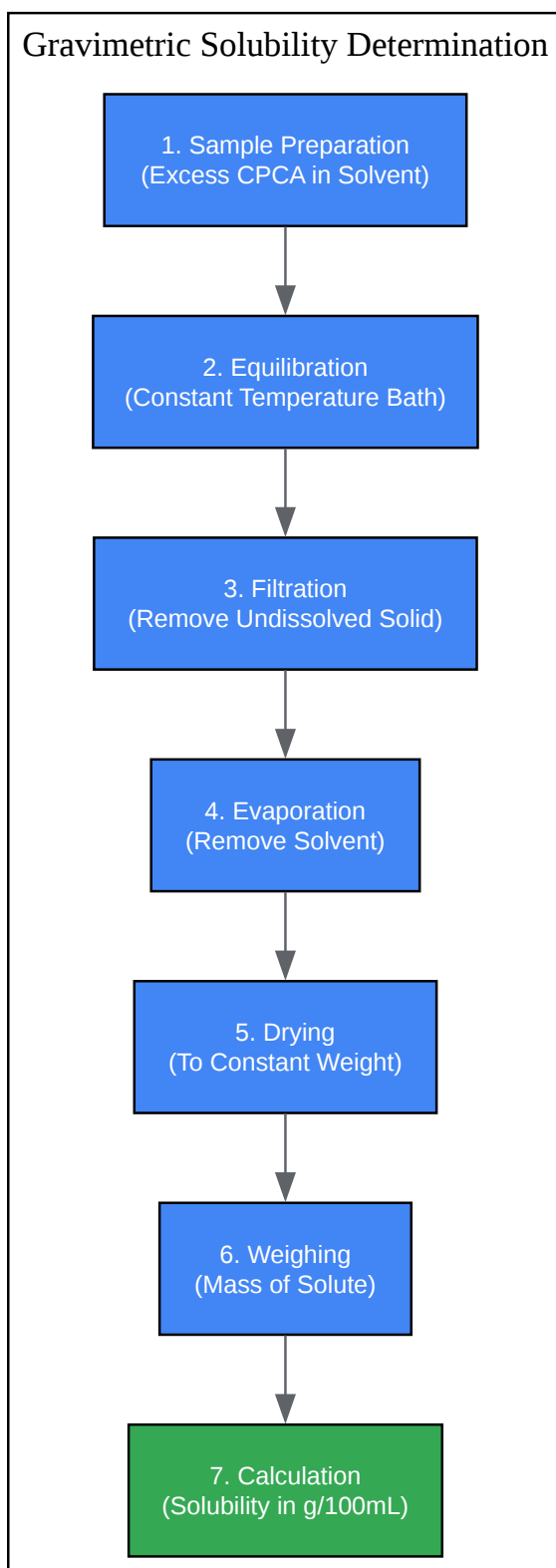
- Vortex mixer or stirring rods
- Spatula

Procedure:

- Solvent Addition: Add a defined volume (e.g., 1 mL) of the selected organic solvent to a clean, dry test tube.
- Solute Addition: Add a small, pre-weighed amount (e.g., 10 mg) of **cyclopropylcarboxylic acid** to the test tube.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer or by stirring with a clean glass rod for a set period (e.g., 1-2 minutes).
- Observation: Visually inspect the solution to determine if the solid has completely dissolved. The absence of any visible solid particles indicates that the compound is soluble under these conditions. If the solid remains, the compound is considered insoluble or sparingly soluble.

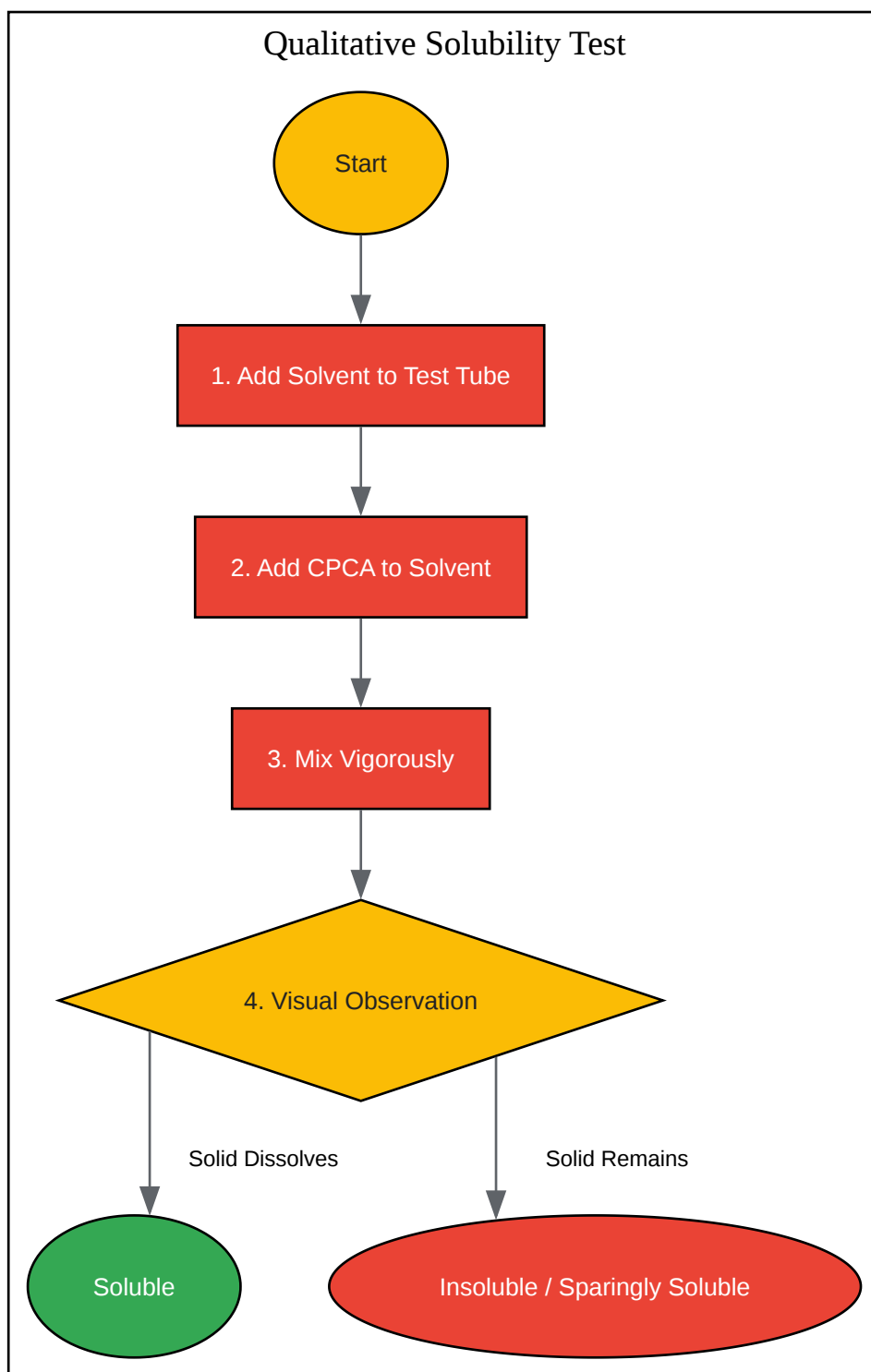
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Quantitative Solubility Determination.



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